

## Acid Red 119 molecular structure and formula.

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An In-depth Technical Guide to Acid Red 119

This technical guide provides a comprehensive overview of **Acid Red 119**, a disazo acid dye, tailored for researchers, scientists, and professionals in drug development. The document details its molecular structure, chemical formula, physicochemical properties, and synthesis, and includes a diagrammatic representation of its manufacturing workflow.

## **Molecular Structure and Formula**

**Acid Red 119** is a complex disazo dye. Its chemical structure is characterized by two azo groups (-N=N-) that connect aromatic rings. The molecule also contains sulfonic acid groups, which impart water solubility and are characteristic of acid dyes.

Molecular Formula: C31H25N5Na2O6S2

IUPAC Name: disodium;3-[[N-ethyl-4-[[4-[(3-sulfonatophenyl)diazenyl]naphthalen-1-yl]diazenyl]anilino]methyl]benzenesulfonate[1]

Molecular Weight: 637.67 g/mol [2]

CAS Numbers: 12220-20-1, 70210-06-9[1][2]

Chemical Class: Diazo[3]

Below is a two-dimensional representation of the molecular structure of Acid Red 119.



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# **Physicochemical and Quality Parameters**

The following table summarizes the key quantitative data for **Acid Red 119**, including its general properties and fastness ratings, which are crucial for its application in various industries.

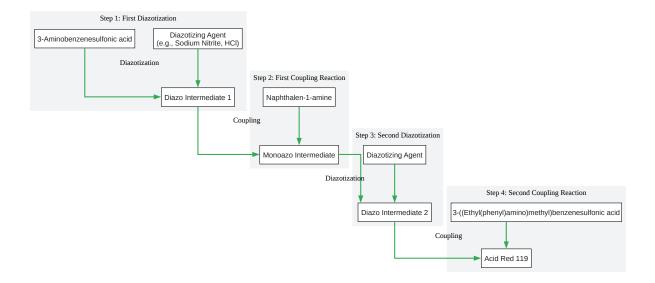
Parameter	Value	Reference
Physical Appearance	Red Powder	[3]
Hue	Bordeaux	[3]
Solubility	Soluble in water	[3]
Dye Content	>98%	[3]
Light Fastness	4	[3]
Washing Fastness	5	[3]

## **Synthesis Workflow**

The industrial synthesis of **Acid Red 119** is a multi-step process involving diazotization and coupling reactions. A generalized workflow for its manufacturing is outlined below. This process



starts with the diazotization of an aromatic amine, followed by a series of coupling reactions to build the final complex dye molecule.



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A simplified workflow for the synthesis of Acid Red 119.



## **Experimental Protocols**

Detailed experimental protocols for the synthesis of **Acid Red 119** are often proprietary and not readily available in public literature. However, a general procedure based on the described manufacturing methods is provided below. Similarly, while **Acid Red 119** is used for staining, specific protocols are not widely published; a general acid dye staining protocol is described.

## **General Synthesis Protocol (Illustrative)**

Objective: To synthesize **Acid Red 119** through a sequence of diazotization and coupling reactions.

#### Materials:

- 3-Aminobenzenesulfonic acid
- Naphthalen-1-amine
- 3-((Ethyl(phenyl)amino)methyl)benzenesulfonic acid
- Sodium nitrite
- Hydrochloric acid
- Sodium carbonate
- Ice
- Standard laboratory glassware and equipment

#### Procedure:

- First Diazotization: Dissolve 3-Aminobenzenesulfonic acid in a sodium carbonate solution.
  Cool the solution in an ice bath and slowly add a solution of sodium nitrite. Acidify the mixture with hydrochloric acid to form the first diazonium salt.
- First Coupling: Prepare a solution of Naphthalen-1-amine. Slowly add the diazonium salt solution from step 1 to the Naphthalen-1-amine solution while maintaining a low temperature



to form the monoazo intermediate.

- Second Diazotization: The monoazo intermediate is then subjected to a second diazotization reaction under similar conditions as in step 1 to activate it for the final coupling.
- Second Coupling: Prepare a solution of 3-((Ethyl(phenyl)amino)methyl)benzenesulfonic acid.
  Add the diazonium salt of the monoazo intermediate from step 3 to this solution to form the final Acid Red 119 dye.
- Isolation and Purification: The resulting dye is then isolated from the reaction mixture, typically by salting out, followed by filtration and drying. Further purification may be necessary to achieve the desired dye content.

Note: This is a generalized procedure. Actual reaction conditions, such as temperature, pH, and reaction times, would need to be optimized for yield and purity.[2]

## **General Staining Protocol for Acid Dyes**

Objective: To stain protein fibers (e.g., wool, silk, nylon) or biological specimens using an acid dye like **Acid Red 119**.

#### Materials:

- Acid Red 119 dye
- Acetic acid or other weak acid
- Textile material or deparaffinized tissue sections
- Water bath or heating apparatus
- Beakers and stirring equipment

#### Procedure:

 Preparation of the Dye Bath: Prepare a solution of Acid Red 119 in water. The concentration will depend on the desired shade intensity.



- Acidification: Add a weak acid, such as acetic acid, to the dye bath to achieve an acidic pH.
  This is crucial for the binding of the acid dye to the substrate.
- Staining: Immerse the material to be dyed (textile or tissue) into the dye bath. Gradually heat the bath to a temperature typically between 60-100°C and maintain for a specific duration (e.g., 30-60 minutes), with occasional stirring.
- Rinsing: After staining, remove the material from the dye bath and rinse thoroughly with water to remove any unfixed dye.
- Drying/Mounting: The stained material is then dried. For histological slides, this would be followed by dehydration and mounting.

Note: The exact temperature, time, and dye concentration will vary depending on the specific application and the substrate being stained.

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### References

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